

1,3-Dimethylpyrazole-5-boronic acid safety and handling

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Compound of Interest

Compound Name: 1,3-Dimethylpyrazole-5-boronic acid

Cat. No.: B1365785

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An In-depth Technical Guide to the Safety and Handling of **1,3-Dimethylpyrazole-5-boronic acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1,3-Dimethylpyrazole-5-boronic acid** (CAS No: 847818-68-2), a key building block in medicinal chemistry and organic synthesis. As a member of the pyrazole boronic acid family, this compound is instrumental in the construction of complex molecules through reactions like the Suzuki-Miyaura cross-coupling.^{[1][2]} Its utility in creating potential drug candidates necessitates a thorough understanding of its safe handling to protect researchers and ensure experimental integrity.^{[3][4]} This document, grounded in established safety protocols, offers a detailed framework for risk assessment, prudent laboratory practices, and emergency preparedness.

Section 1: Hazard Identification and Risk Assessment

A comprehensive risk assessment is the cornerstone of safe laboratory practice. While specific toxicity data for **1,3-Dimethylpyrazole-5-boronic acid** is limited, information from structurally related compounds indicates that it should be handled as a substance that can cause skin, eye, and respiratory irritation.^{[5][6][7]} Therefore, a cautious approach is mandated.

Physicochemical Properties

Understanding the physical and chemical properties of a substance is critical for anticipating its behavior and implementing appropriate safety controls.

Property	Value	Source(s)
CAS Number	847818-68-2	[8]
Molecular Formula	C ₅ H ₉ BN ₂ O ₂	[9][10]
Molecular Weight	139.95 g/mol	[9][10]
Appearance	Solid	
InChI Key	RAAWPADCPXAWSK-UHFFFAOYSA-N	[9]
Solubility	Slightly soluble in water.	[11]
Storage Temperature	Store in a cool, dry place.	[11][12]

GHS Hazard Profile (Inferred)

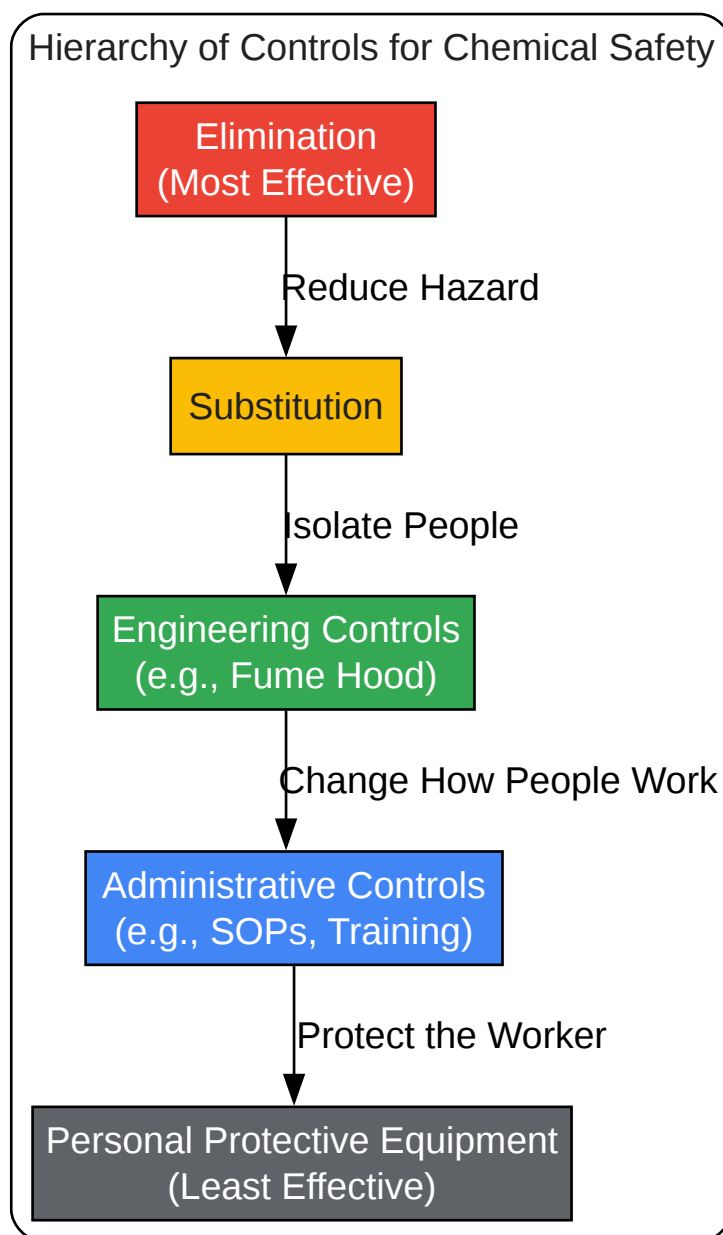
Based on data from analogous pyrazole and boronic acid derivatives, the following hazards should be anticipated.[7][12]

- Skin Irritation: May cause skin irritation upon contact.[6]
- Eye Irritation: May cause serious eye irritation.[6]
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[7]
- Acute Toxicity (Oral): May be harmful if swallowed.[6]

Framework for Risk Mitigation: The Hierarchy of Controls

The most effective safety strategies prioritize engineering controls and administrative policies over personal protective equipment (PPE). The following diagram illustrates this principle,

which should guide all laboratory workflow designs involving this compound.



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Caption: The Hierarchy of Controls prioritizes safety measures from most to least effective.

Section 2: Prudent Handling and Storage Protocols

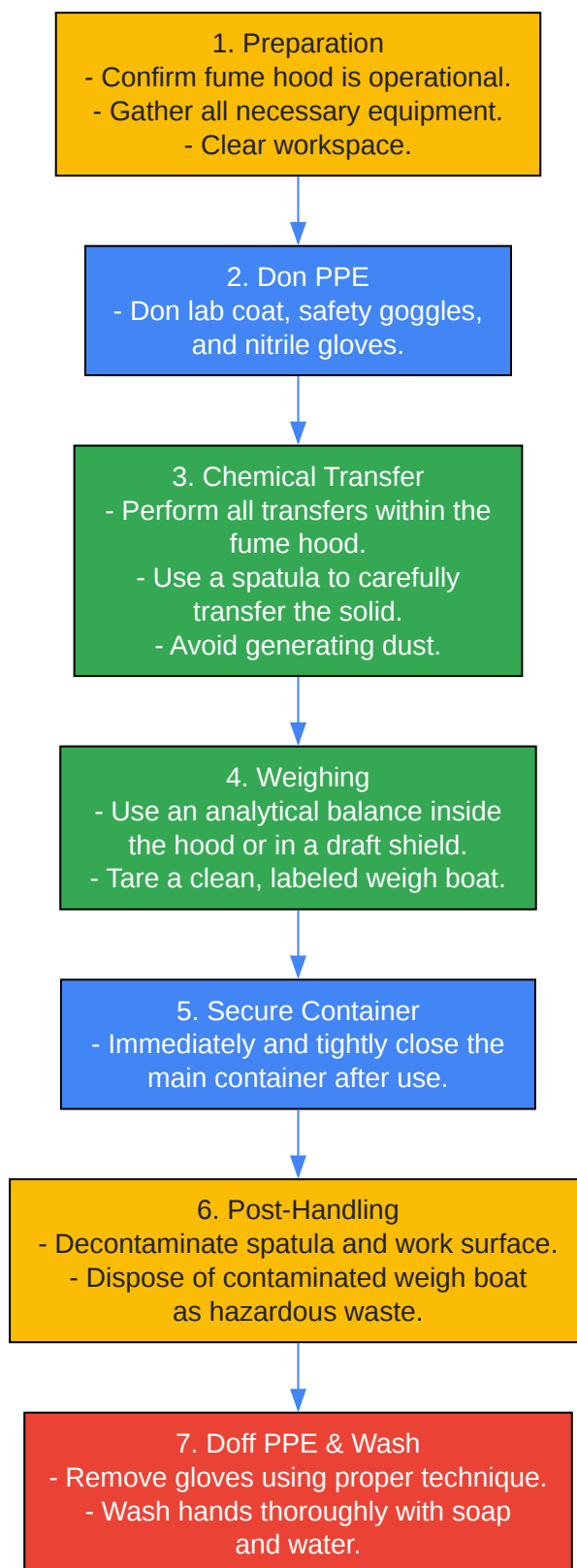
Adherence to strict operational protocols is essential for the safe handling of **1,3-Dimethylpyrazole-5-boronic acid**.

Engineering and Administrative Controls

- Ventilation: All work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.[\[5\]](#)[\[13\]](#)
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the workstation.[\[5\]](#)[\[14\]](#)
- Work Practices: Minimize dust generation and accumulation during handling.[\[15\]](#) Avoid all personal contact, including inhalation of dust or vapors.[\[5\]](#) Do not eat, drink, or smoke in the laboratory.[\[5\]](#)

Step-by-Step Handling Procedure for Solid Compound

The causality behind this workflow is to contain the solid powder at every step, preventing its release into the laboratory environment and minimizing worker exposure.



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Caption: Step-by-step workflow for the safe handling of solid **1,3-Dimethylpyrazole-5-boronic acid**.

Storage Requirements

Proper storage is crucial to maintain the chemical's integrity and prevent hazardous situations.

- Container: Store in a tightly closed container.[\[15\]](#)[\[16\]](#)
- Environment: Keep containers in a dry, cool, and well-ventilated place.[\[11\]](#)[\[16\]](#)
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.
[\[14\]](#)[\[16\]](#)

Section 3: Personal Protective Equipment (PPE)

PPE is the last line of defense and must be used correctly in conjunction with engineering and administrative controls.

Protection Type	Specific Recommendations	Rationale
Eye and Face	Chemical safety goggles are mandatory. A face shield is recommended if there is a risk of splashing.[5][17]	Protects eyes from dust particles and potential splashes.[13]
Hand	Chemically resistant gloves (e.g., nitrile) should be worn. Inspect gloves before use and change immediately upon contamination.[5][13]	Prevents skin contact and potential irritation. Proper glove removal is essential to avoid cross-contamination.[17]
Body	A flame-resistant lab coat, fully buttoned, is required. Long pants and closed-toe shoes are mandatory.[13][17]	Protects skin from accidental spills and contact.[17]
Respiratory	For handling small quantities in a fume hood, respiratory protection may not be necessary. If dust is generated or engineering controls are insufficient, a NIOSH-approved respirator (e.g., N95 dust mask) should be used.[5][17]	Prevents the inhalation of the powdered compound, which can cause respiratory irritation. [17]

Section 4: Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental exposure or release.

First-Aid Measures

Immediate action is critical in the event of an exposure.[8]

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[6][8]

- Following Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation occurs.[6][8]
- Following Eye Contact: Rinse cautiously with pure water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[8]
- Following Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[8]

Spill Response Protocol

For a small spill of solid material, follow these steps:

- Evacuate: Alert personnel in the immediate area.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.[5]
- Contain: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill. Avoid raising dust.[5][15]
- Clean-up: Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.[15]
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water.[5]
- Report: Report the spill to the appropriate safety personnel.[5]

Caption: Emergency response flowchart for a chemical spill.

Firefighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[8][18]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[16]

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[8][16]

Section 5: Disposal Considerations

All waste generated from the use of **1,3-Dimethylpyrazole-5-boronic acid**, including contaminated PPE and empty containers, must be considered hazardous waste.[5] Dispose of contents and container to an approved waste disposal plant in accordance with all local, state, and federal regulations.[18][19] Do not let the chemical enter drains.[8]

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